

2-Bromo-5-chloroisonicotinic acid CAS number and spectral data

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Compound of Interest

Compound Name: *2-Bromo-5-chloroisonicotinic acid*

Cat. No.: *B1288935*

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In-Depth Technical Guide: 2-Bromo-5-chloroisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-chloroisonicotinic acid**, a key building block in pharmaceutical and agrochemical research. This document outlines its chemical identity, physical properties, and available data, adhering to the highest standards of scientific and technical accuracy.

Chemical Identification and Properties

CAS Number: 530156-90-2[1][2][3][4]

Molecular Formula: C₆H₃BrClNO₂[3]

Molecular Weight: 236.45 g/mol [3]

Synonyms: 2-Bromo-5-chloropyridine-4-carboxylic acid

Structure:

Caption: Chemical structure of **2-Bromo-5-chloroisonicotinic acid**.

Physicochemical Properties:

Property	Value	Source
Appearance	White powder	[1]
Purity	Typically ≥95% or 99%	[1] [2]
Storage	Inert atmosphere, room temperature or sealed and preserved	[1]

Spectral Data

Detailed, experimentally-derived spectral data such as ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry for **2-Bromo-5-chloroisonicotinic acid** (CAS 530156-90-2) are not readily available in the public domain. However, several chemical suppliers indicate that this information is available upon request with a purchase. Researchers are advised to contact these suppliers to obtain certificates of analysis and relevant spectral data.

Experimental Protocols

Synthesis of 2-Bromo-5-chloroisonicotinic Acid

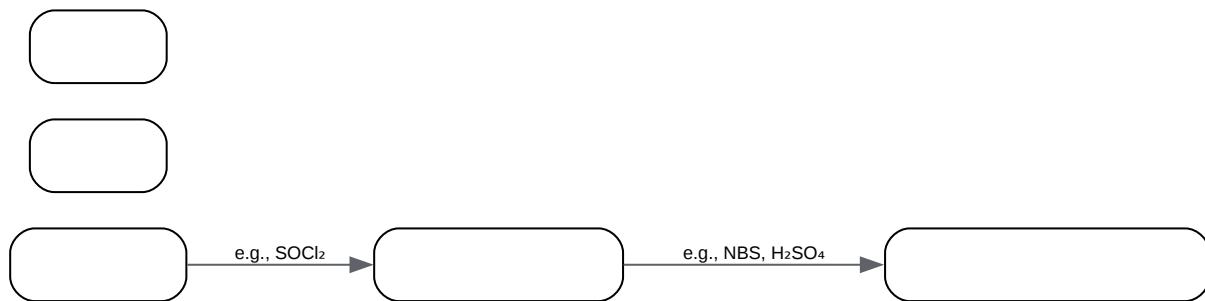
A specific, detailed, and publicly available experimental protocol for the synthesis of **2-Bromo-5-chloroisonicotinic acid** (CAS 530156-90-2) has not been identified in the reviewed literature.

However, a patented method exists for the synthesis of its isomer, 5-Bromo-2-chloroisonicotinic acid. This process involves the use of 2,5-dichloropyridine as a starting material. The synthesis proceeds through a displacement reaction to form 5-bromo-2-chloropyridine, which is then hydroxylated to yield the final product. While not directly applicable to the synthesis of **2-Bromo-5-chloroisonicotinic acid**, this methodology provides insight into a potential synthetic strategy for related compounds.

A generalized workflow for the synthesis of a related compound, methyl 5-bromo-2-chloroisonicotinate, suggests that a common precursor could be 2-chloroisonicotinic acid or its derivatives, which would then undergo bromination and subsequent esterification.[\[5\]](#)

Hypothetical Synthetic Pathway:

The following diagram illustrates a potential, though unconfirmed, synthetic pathway for **2-Bromo-5-chloroisonicotinic acid**, based on general organic chemistry principles and synthesis of related compounds.



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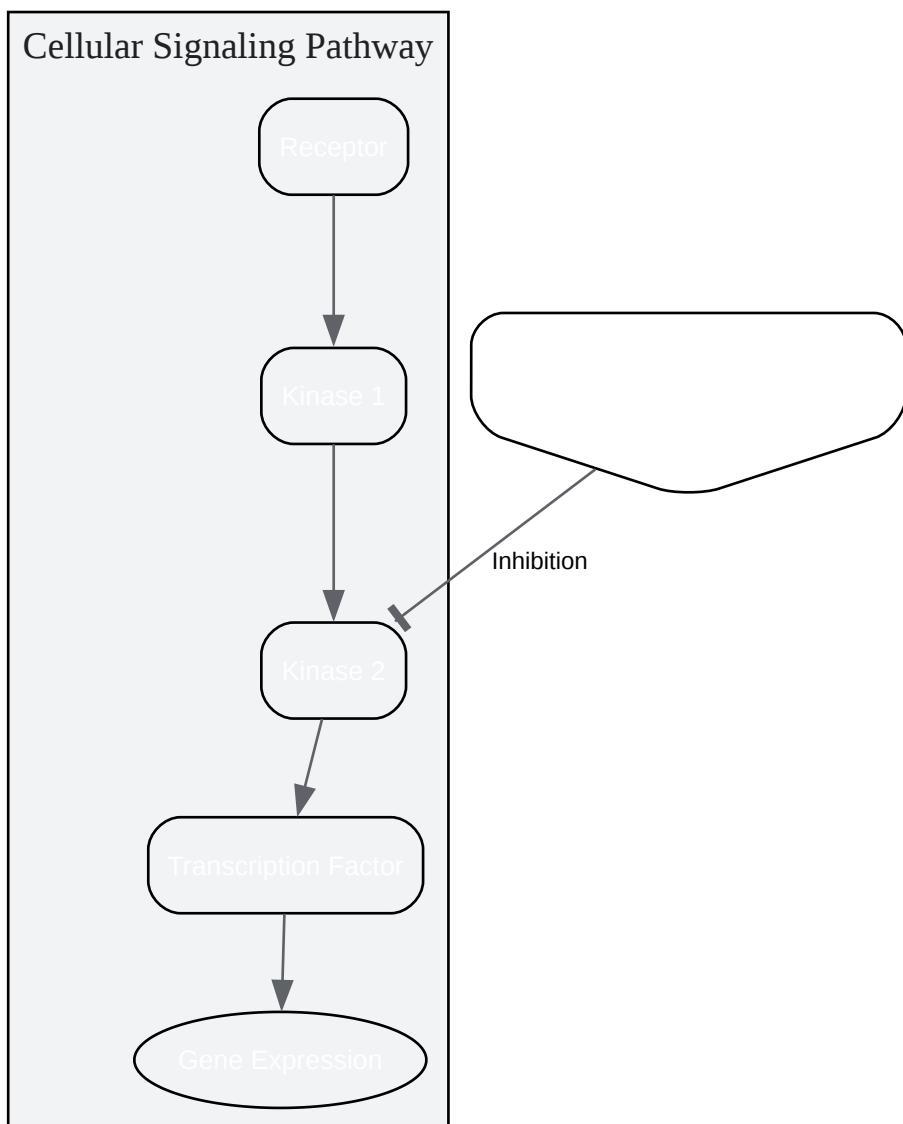
Caption: A potential synthetic workflow for **2-Bromo-5-chloroisonicotinic acid**.

Logical Relationships in Drug Discovery

2-Bromo-5-chloroisonicotinic acid serves as a versatile building block in drug discovery due to its reactive sites, which allow for the introduction of various functional groups. The bromine and chlorine atoms, along with the carboxylic acid group, provide multiple points for chemical modification.

Signaling Pathway Interaction (Hypothetical):

As a hypothetical example, a derivative of **2-Bromo-5-chloroisonicotinic acid** could be designed to interact with a cellular signaling pathway, such as a kinase cascade.



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Caption: Hypothetical inhibition of a kinase signaling pathway by a derivative.

Conclusion

2-Bromo-5-chloroisonicotinic acid (CAS 530156-90-2) is a chemical compound with significant potential for applications in research and development, particularly in the synthesis of novel pharmaceutical and agrochemical agents. While detailed public data on its spectral properties and a specific synthesis protocol are limited, this guide provides the foundational information necessary for researchers to source and begin working with this compound. For detailed experimental data, direct inquiry with chemical suppliers is recommended.

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References

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